

Toxicological Profile of Epi-Doramectin: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Epi-doramectin*

Cat. No.: *B15549266*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited direct toxicological data is available for **epi-doramectin**, a metabolite of the broad-spectrum endectocide doramectin. This document provides a comprehensive toxicological profile based on the extensive data available for the parent compound, doramectin, as **epi-doramectin** is a component of the total residues and its toxicological impact is considered as part of the overall safety assessment of doramectin.

Executive Summary

Doramectin, a macrocyclic lactone, exhibits a well-characterized toxicological profile. Its primary mechanism of action involves the modulation of glutamate-gated and gamma-aminobutyric acid (GABA)-gated chloride channels in invertebrates, leading to paralysis and death of parasites. In mammals, these channels are primarily confined to the central nervous system (CNS), and the blood-brain barrier generally limits the entry of doramectin, providing a margin of safety.

The acute toxicity of doramectin is low to moderate, with species-specific differences observed. Repeated-dose toxicity studies in rodents and dogs have established No-Observed-Adverse-Effect Levels (NOAELs), with the primary target organ being the CNS at high doses.

Doramectin is not considered to be genotoxic or carcinogenic. Reproductive and developmental toxicity studies have indicated some effects at maternally toxic doses, but no evidence of teratogenicity at relevant exposure levels. Neurotoxicity is the most sensitive endpoint, with mydriasis (dilation of the pupil) being a key indicator in dogs.

This guide summarizes the key toxicological findings for doramectin, presents detailed experimental protocols for pivotal studies, and provides visualizations of the primary signaling pathway and a typical experimental workflow.

Quantitative Toxicological Data

The following tables summarize the key quantitative data from toxicological studies on doramectin.

Table 1: Acute Toxicity of Doramectin

Species	Route	Vehicle	LD ₅₀ (mg/kg bw)	Reference
Rat (male)	Oral	Oily formulation	50-100	[1]
Mouse (male)	Oral	Oily formulation	250-500	[1]
Rat (male)	Intraperitoneal	Oily formulation	50-100	[1]
Mouse (male)	Intraperitoneal	Oily formulation	100-200	[1]

Table 2: Repeated-Dose Toxicity of Doramectin (NOAELs)

Species	Duration	Route	Key Effects at LOAEL	NOAEL (mg/kg bw/day)	Reference
Rat	90-day	Gavage	Increased liver weight	2	[2]
Dog	90-day	Gavage	Mydriasis	0.1	[2]

Table 3: Reproductive and Developmental Toxicity of Doramectin (NOAELs)

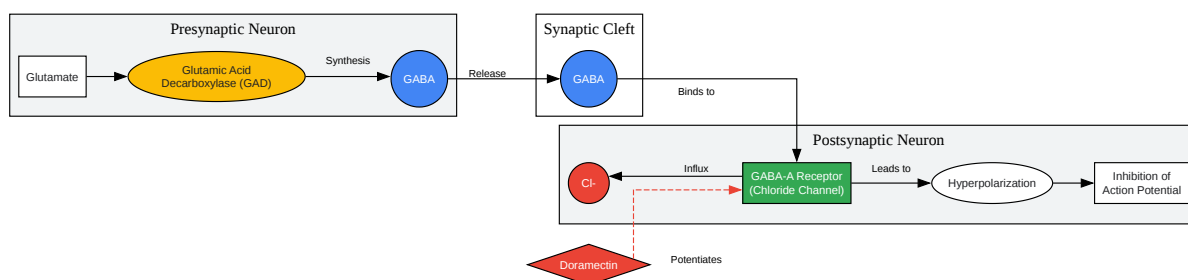
Study Type	Species	Key Effects at LOAEL	NOAEL (mg/kg bw/day)	Reference
Two-generation	Rat	Diminished neonatal viability and pup weight gain	0.3	[1]
Developmental	Rat	Increased maternal body weight	6 (maternal)	[1]
Developmental	Mouse	Lower fetal body weights	0.8 (fetal)	[1]

Table 4: Genotoxicity of Doramectin

Assay	Test System	Metabolic Activation	Result	Reference
Ames test	Salmonella typhimurium	With and without	Negative	[1]
Mouse lymphoma gene mutation assay	L5178Y mouse lymphoma cells	With and without	Negative	[1]
Mouse micronucleus test	Mouse bone marrow	In vivo	Negative	[1]
Unscheduled DNA synthesis	Rat hepatocytes	In vitro	Negative	[1]

Mechanism of Action: Modulation of Chloride Ion Channels

Doramectin's primary mechanism of action involves potentiation of GABA and glutamate-gated chloride channels. In invertebrates, this leads to an influx of chloride ions, hyperpolarization of the neuronal or muscle cell membrane, and subsequent paralysis.



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GABAergic Synapse Signaling Pathway.

A similar mechanism occurs at glutamate-gated chloride channels, which are particularly important in invertebrates.

Experimental Protocols

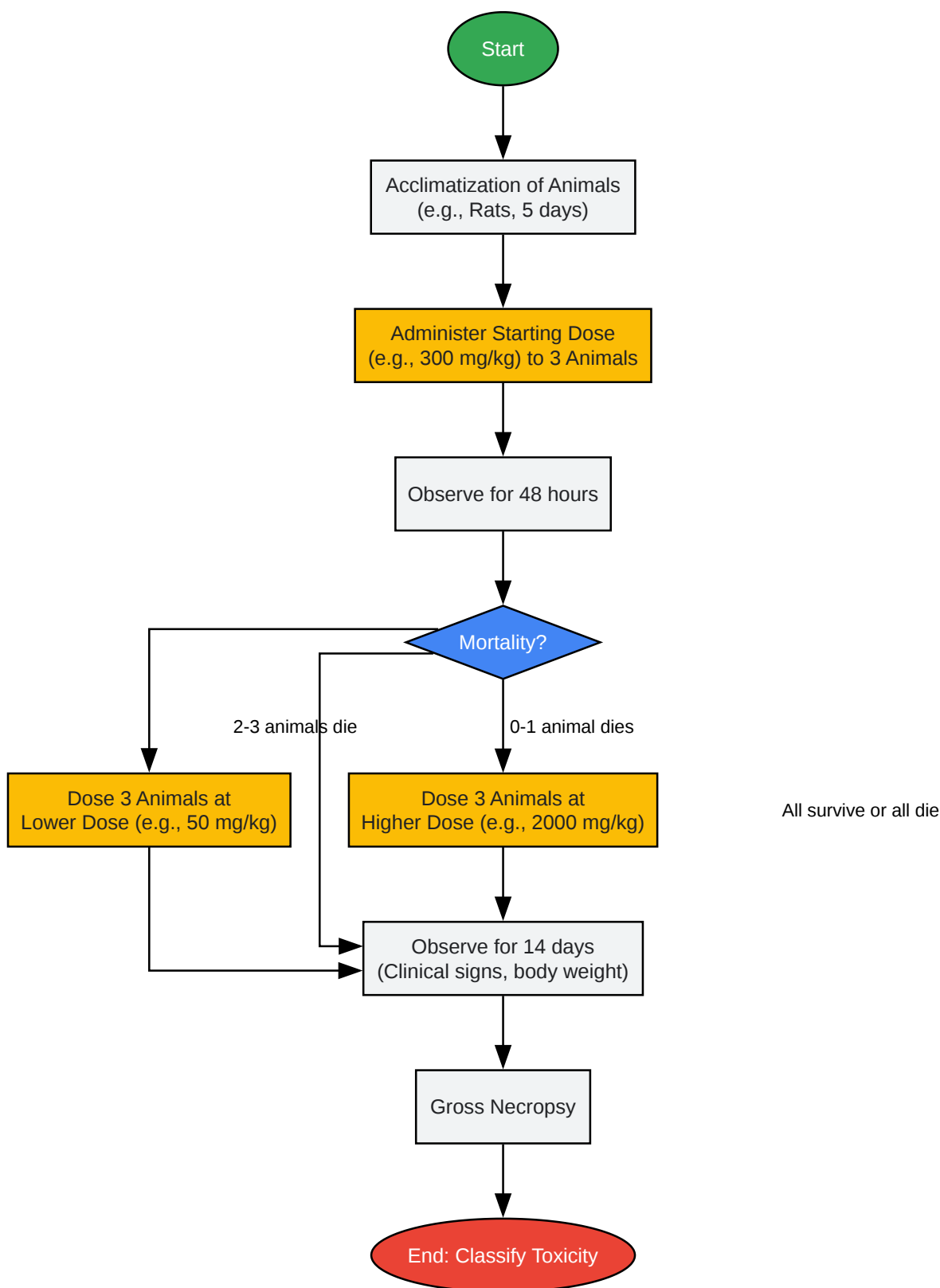
The following sections detail the methodologies for key toxicological studies, based on internationally recognized guidelines.

Acute Oral Toxicity (OECD 423: Acute Toxic Class Method)

Objective: To determine the acute oral toxicity of a substance.[3]

Principle: A stepwise procedure using a small number of animals per step to classify the substance into a toxicity class based on mortality.[4]

Experimental Workflow:



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Acute Oral Toxicity (OECD 423) Workflow.

Methodology:

- **Test Animals:** Young, healthy adult rodents (usually rats), nulliparous and non-pregnant females are used.
- **Acclimatization:** Animals are acclimatized to laboratory conditions for at least 5 days.
- **Dosing:** The test substance is administered orally by gavage in a stepwise manner. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
- **Procedure:**
 - A group of 3 female rats is dosed at the starting dose.
 - If 2 or 3 animals die, the test is repeated with a lower dose in another 3 animals.
 - If 0 or 1 animal dies, the test is repeated with a higher dose in another 3 animals.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- **Pathology:** All animals are subjected to a gross necropsy at the end of the study.

Subchronic Oral Toxicity (OECD 408: Repeated Dose 90-Day Oral Toxicity Study in Rodents)

Objective: To provide information on the possible health hazards likely to arise from repeated exposure over a prolonged period.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Principle: The test substance is administered orally in graduated daily doses to several groups of experimental animals for 90 days.[\[9\]](#)

Methodology:

- **Test Animals:** Young, healthy adult rodents (preferably rats) are used. At least 10 males and 10 females per group are required.[\[10\]](#)

- **Dose Groups:** At least three dose levels and a concurrent control group are used. The highest dose should induce toxicity but not mortality.
- **Administration:** The test substance is administered daily by gavage or via the diet or drinking water for 90 days.[\[9\]](#)
- **Observations:**
 - **Clinical Observations:** Daily checks for signs of toxicity.
 - **Body Weight and Food/Water Consumption:** Recorded weekly.
 - **Ophthalmological Examination:** Prior to the start of the study and at termination.
 - **Hematology and Clinical Biochemistry:** At termination.
- **Pathology:** All animals undergo a full, detailed gross necropsy. Histopathological examination is performed on all organs and tissues from the control and high-dose groups.

Genotoxicity: In Vitro Mammalian Chromosomal Aberration Test (OECD 473)

Objective: To identify agents that cause structural chromosome aberrations in cultured mammalian cells.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Principle: Cultured mammalian cells are exposed to the test substance, and metaphase cells are analyzed for chromosomal aberrations.[\[11\]](#)

Methodology:

- **Cell Cultures:** Established cell lines (e.g., Chinese Hamster Ovary - CHO) or primary cell cultures (e.g., human peripheral blood lymphocytes) are used.[\[14\]](#)
- **Metabolic Activation:** The test is performed with and without an exogenous metabolic activation system (S9 mix).[\[14\]](#)
- **Test Concentrations:** At least three analyzable concentrations of the test substance are used.

- **Treatment:** Cells are exposed to the test substance for a short period (3-6 hours) in the presence and absence of S9, and for a continuous period (without S9) for approximately 1.5 normal cell cycle lengths.
- **Harvest and Analysis:** Cells are treated with a metaphase-arresting substance (e.g., colcemid), harvested, stained, and analyzed microscopically for chromosomal aberrations.
- **Evaluation:** The frequency of structural chromosomal aberrations is determined and compared to negative and positive controls.

Reproductive and Developmental Toxicity (ICH S5(R3))

Objective: To reveal any effect of a substance on mammalian reproduction.[5][15][16][17][18]

Principle: A series of studies are conducted to assess the effects of the test substance on all stages of the reproductive cycle.[16]

Study Designs:

- **Fertility and Early Embryonic Development Study (Segment I):**
 - **Animals:** Usually rats.
 - **Dosing:** Males are dosed for a period before mating and during mating. Females are dosed for a period before mating, during mating, and up to implantation.
 - **Endpoints:** Mating performance, fertility, and early embryonic development to implantation.
[15]
- **Embryo-Fetal Development Study (Segment II):**
 - **Animals:** Typically a rodent (e.g., rat) and a non-rodent (e.g., rabbit) species.
 - **Dosing:** Pregnant females are dosed during the period of organogenesis.
 - **Endpoints:** Maternal toxicity, and fetal viability, growth, and morphology (external, visceral, and skeletal abnormalities).[15]

- Pre- and Postnatal Development Study (Segment III):
 - Animals: Usually rats.
 - Dosing: Pregnant females are dosed from implantation through lactation.
 - Endpoints: Maternal toxicity, and pup viability, growth, and development (physical and functional) in the F1 generation.

Neurotoxicity Assessment

Objective: To identify potential adverse effects of a substance on the nervous system.

Principle: A battery of tests is used to assess motor activity, sensory function, and cognitive function in rodents.[\[19\]](#)

Methodology:

- Test Animals: Adult rodents (usually rats).
- Dosing: Can be acute or repeated-dose exposure.
- Behavioral Assessments:
 - Functional Observational Battery (FOB): A systematic observation of the animal's appearance, behavior, and functional responses.
 - Motor Activity: Assessed in an automated open-field apparatus to measure horizontal and vertical movements.[\[20\]](#)
 - Auditory Startle Response: Measures the reflex response to a sudden, loud auditory stimulus. Habituation to the stimulus is also assessed.[\[21\]](#)
- Neuropathology: Histopathological examination of the central and peripheral nervous systems.

Carcinogenicity

Specific carcinogenicity studies on doramectin have not been conducted. This is justified based on the following weight-of-evidence approach, which is consistent with regulatory guidelines:

[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

- Lack of Genotoxicity: Doramectin has consistently tested negative in a battery of in vitro and in vivo genotoxicity assays.[\[1\]](#)
- No Pre-neoplastic Lesions: Repeated-dose toxicity studies of up to 90 days did not reveal any pre-neoplastic lesions or other findings suggestive of a carcinogenic potential.
- Data on Related Compounds: Closely related avermectins, such as abamectin, have been tested in long-term carcinogenicity studies in rodents and have shown no evidence of carcinogenic potential.[\[2\]](#)

Based on this evidence, doramectin is not considered to pose a carcinogenic risk to humans.

Conclusion

The toxicological profile of doramectin, and by extension its metabolite **epi-doramectin**, is well-defined. The primary target for toxicity at high doses is the central nervous system. The established NOAELs from comprehensive repeated-dose, reproductive, and developmental toxicity studies provide a sound basis for risk assessment. Doramectin is not genotoxic or carcinogenic. The detailed experimental protocols and mechanistic insights provided in this guide offer a robust resource for researchers, scientists, and drug development professionals working with this class of compounds.

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